

Technical Support Center: NSC 245214

Experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NSC 245214

Cat. No.: B164218

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Urgent Notice for Researchers:

Our comprehensive search for "**NSC 245214**" across multiple scientific databases and public resources has not yielded any specific information for a compound with this identifier. This suggests that "**NSC 245214**" may be an internal project code, a misidentified compound, or an identifier not yet in the public domain.

The closest match found is NSC-LSC-1, a compound registered in the PubChem database (CID 11828953). However, we cannot confirm if this is the molecule you are working with.

To provide you with accurate and relevant troubleshooting support, please verify the exact name or CAS number of your compound.

Once the correct compound identity is established, this technical support center will be populated with detailed troubleshooting guides, frequently asked questions (FAQs), experimental protocols, and data presented in a clear, accessible format to assist you in your research.

We are prepared to offer comprehensive support covering:

- Compound Handling and Storage: Best practices for solubility, stability, and storage to ensure experimental reproducibility.

- **Assay-Specific Troubleshooting:** Guidance on common issues encountered in various cellular and biochemical assays.
- **Data Interpretation:** Insights into expected outcomes and potential reasons for unexpected results.
- **Mechanism of Action:** Detailed explanations of the compound's biological activity and signaling pathways.

We are committed to supporting your research endeavors and will expedite the creation of this technical resource as soon as we receive the correct compound information. Please contact our support team with the accurate identifier for "**NSC 245214**" to enable us to assist you further.

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